

Application Notes and Protocols: Org-24598 in Novel Object Recognition (NOR) Task

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Org-24598

Cat. No.: B15619206

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction:

Org-24598 is a potent and selective inhibitor of the glial glycine transporter 1 (GlyT1). By blocking GlyT1, **Org-24598** increases the synaptic concentration of glycine, which acts as a co-agonist at N-methyl-D-aspartate (NMDA) receptors.^{[1][2][3]} This modulation of NMDA receptor function is hypothesized to underlie the pro-cognitive effects of **Org-24598**. The novel object recognition (NOR) task is a widely used behavioral assay to assess learning and memory in rodents.^[4] These application notes provide a detailed protocol for utilizing **Org-24598** in the NOR task to evaluate its potential as a cognitive enhancer, particularly in a model of ethanol withdrawal-induced memory impairment.^{[1][2][3]}

Data Presentation

The following tables summarize the quantitative data from a study investigating the effects of **Org-24598** on recognition memory deficits induced by binge-like ethanol administration in rats.^[1]

Table 1: Effect of **Org-24598** on Discrimination Index in the NOR Task (4h post-administration)

Treatment Group	Dose	Discrimination Index (Mean ± SEM)
Saline + Vehicle	-	0.62 ± 0.03
Ethanol + Vehicle	-	0.48 ± 0.02*
Ethanol + Org-24598	0.1 mg/kg	0.59 ± 0.04#
Ethanol + Org-24598	0.3 mg/kg	0.65 ± 0.03##
Ethanol + Org-24598	0.6 mg/kg	0.63 ± 0.02###

*p < 0.05 vs. Saline + Vehicle; #p < 0.05, ##p < 0.01, ###p < 0.001 vs. Ethanol + Vehicle

Table 2: Effect of **Org-24598** on Total Exploration Time in the NOR Task (4h post-administration)

Treatment Group	Dose	Total Exploration Time (s) (Mean ± SEM)
Saline + Vehicle	-	25.3 ± 1.8
Ethanol + Vehicle	-	24.9 ± 1.5
Ethanol + Org-24598	0.1 mg/kg	26.1 ± 2.0
Ethanol + Org-24598	0.3 mg/kg	27.3 ± 1.9
Ethanol + Org-24598	0.6 mg/kg	26.8 ± 1.7

Experimental Protocols

This section details the methodology for the Novel Object Recognition (NOR) task as described in the study by Wieronska et al. (2024).[\[1\]](#)

1. Animals:

- Species: Male Wistar rats.

2. Binge-like Ethanol Administration (Induction of Cognitive Deficit):

- Administer ethanol (5 g/kg) intragastrically for 5 consecutive days.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- A control group receives an equivalent volume of 0.9% NaCl.

3. Drug Administration:

- **Org-24598** is dissolved in a vehicle solution.
- Administer **Org-24598** (0.1, 0.3, and 0.6 mg/kg) or vehicle 30 minutes before the NOR task on the 10th day of ethanol withdrawal.[\[1\]](#)[\[2\]](#)[\[3\]](#)

4. Novel Object Recognition (NOR) Task Protocol:

- Habituation Phase:
 - Allow each rat to freely explore an open-field arena in the absence of any objects. This phase helps to reduce novelty-induced stress during testing.[\[4\]](#)
- Familiarization Phase (T1):
 - Place two identical objects (A + A) in the open-field arena.
 - Allow the animal to explore the objects for a set period (e.g., 3-5 minutes).
 - The time spent exploring each object is recorded. Exploration is defined as the animal directing its nose towards the object at a distance of ≤ 2 cm and/or touching it with its nose.
- Retention Interval:
 - Return the animal to its home cage for a specific duration (e.g., 1 hour or 24 hours) after the familiarization phase.
- Test Phase (T2):
 - Return the animal to the arena, which now contains one familiar object (A) and one novel object (B).

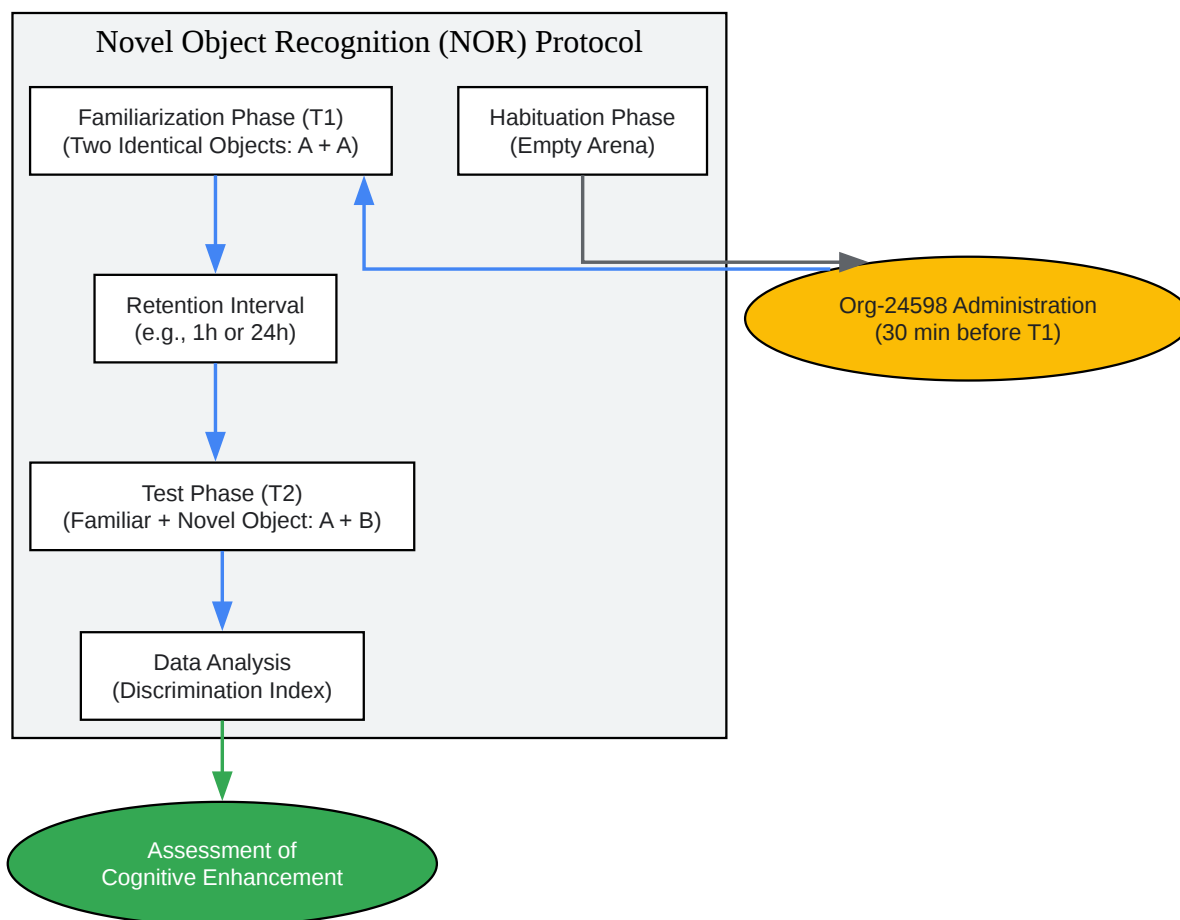
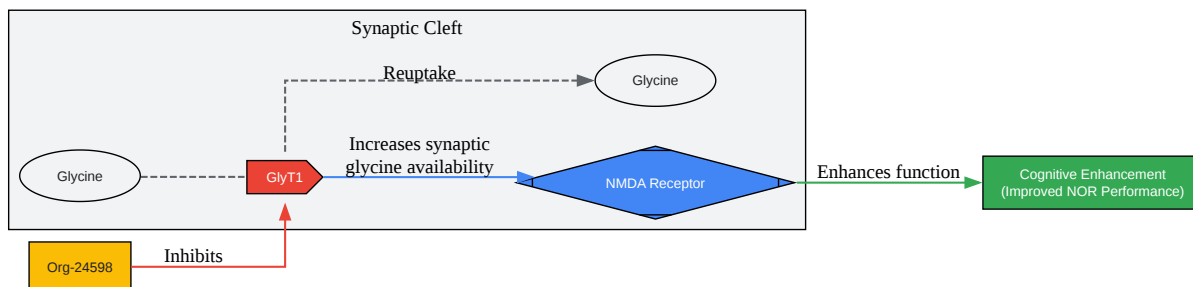
- Allow the animal to explore the objects for a set period (e.g., 3-5 minutes).
- Record the time spent exploring the familiar object (T_familiar) and the novel object (T_novel).

5. Data Analysis:

- Discrimination Index (DI): Calculate the DI to assess recognition memory.
 - $DI = (\text{Time exploring novel object} - \text{Time exploring familiar object}) / (\text{Total exploration time})$
 - A higher DI indicates better recognition memory.
- Total Exploration Time: Analyze the total time spent exploring both objects to assess general locomotor activity and motivation.

Mandatory Visualization

Signaling Pathway of **Org-24598** Action:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Org24598, a Selective Glycine Transporter 1 (GlyT1) Inhibitor, Reverses Object Recognition and Spatial Memory Impairments Following Binge-like Ethanol Exposure in Rats - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. Org24598, a Selective Glycine Transporter 1 (GlyT1) Inhibitor, Reverses Object Recognition and Spatial Memory Impairments Following Binge-like Ethanol Exposure in Rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. The novel object recognition memory: neurobiology, test procedure, and its modifications - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- To cite this document: BenchChem. [Application Notes and Protocols: Org-24598 in Novel Object Recognition (NOR) Task]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15619206/docs#application-notes-and-protocols-org-24598-in-novel-object-recognition-nor-task>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)